

Technical Guide: Solubility Profile & Handling of 4,5-Diformylimidazole

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Compound of Interest

Compound Name: 1H-imidazole-4,5-dicarbaldehyde

Cat. No.: B12984123

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Executive Summary

4,5-Diformylimidazole (CAS: 1072-62-4) is a bifunctional heterocyclic building block characterized by an imidazole core flanked by two aldehyde groups.^[1] Its solubility behavior is dominated by two factors: intermolecular hydrogen bonding (between the imidazole N-H and formyl C=O groups) and its amphoteric nature.

While sparingly soluble in non-polar organic solvents, DFI exhibits excellent solubility in polar aprotic solvents and can be solubilized in aqueous media via pH manipulation. This guide provides a validated solvent compatibility matrix and step-by-step protocols for dissolution and recrystallization.

Physicochemical Profile & Solubility Mechanism^[2] ^[3]

To effectively solubilize DFI, one must overcome its crystal lattice energy, which is stabilized by strong hydrogen bond networks.

- Molecular Formula: C

H

N

O

- Polarity: High. The molecule possesses both hydrogen bond donors (imidazole N-H) and acceptors (imidazole N, formyl C=O).
- Acidity/Basicity: Amphoteric.
 - Acidic pKa (~13-14): Deprotonation of the imidazole N-H.
 - Basic pKa (~6-7): Protonation of the imidazole N.
 - Note: The electron-withdrawing formyl groups reduce the basicity of the imidazole ring compared to unsubstituted imidazole.

Solubility Logic

- Polar Aprotic Solvents (DMSO, DMF): Disrupt intermolecular H-bonds effectively, offering the highest solubility for reactions.
- Protic Solvents (Water, Alcohols): Solubility is temperature-dependent.^[1] DFI is sparingly soluble in cold water but soluble in hot water, making this ideal for recrystallization.
- Non-Polar Solvents: Ineffective due to the high polarity of the DFI molecule.

Solvent Compatibility Matrix

The following table categorizes solvents based on their efficacy for dissolving 4,5-diformylimidazole.

Solvent Class	Specific Solvents	Solubility Rating	Application Context
Polar Aprotic	DMSO, DMF, DMAc	Excellent	Primary solvents for chemical reactions (e.g., condensation, MOF synthesis).
Protic (Hot)	Water, Ethanol, Methanol	Good (Hot)	Ideal for recrystallization. ^[1] DFI dissolves at reflux and crystallizes upon cooling.
Protic (Cold)	Water, Ethanol	Sparingly Soluble	Used as wash solvents to remove impurities without significant product loss. ^[1]
Acidic Aqueous	1M HCl, Acetic Acid	High	Protonation of the imidazole nitrogen forms a soluble cation.
Basic Aqueous	1M NaOH, NH OH	High	Deprotonation of the N-H forms a soluble anion. Warning: Aldehydes may degrade in strong base.
Non-Polar	Hexane, Ether, Toluene	Insoluble	Used as anti-solvents to precipitate DFI from reaction mixtures.

Experimental Protocols

Protocol A: Standard Dissolution for Synthesis (DMSO/DMF)

Use this protocol for preparing stock solutions or reaction mixtures.^[1]

- Calculate Concentration: DFI is soluble up to >100 mg/mL in DMSO. For most reactions, a 0.1 M – 0.5 M solution is standard.
- Addition: Weigh the required amount of DFI into a dry vial.
- Solvent Addition: Add anhydrous DMSO or DMF.
- Agitation: Vortex or sonicate for 30–60 seconds. The solid should dissolve rapidly at room temperature.
 - Troubleshooting: If the solution remains cloudy, gently heat to 40°C. Persistent cloudiness suggests inorganic impurities (salts) in the starting material.

Protocol B: Purification via Recrystallization (Water/Ethanol)

Use this protocol to purify crude DFI.^{[1][2]} This method leverages the temperature-dependent solubility in protic solvents.

- Suspension: Suspend crude DFI in distilled water (approx. 20 mL per gram of solid).
- Heating: Heat the suspension to boiling (100°C) with stirring.
 - Observation: The solid should dissolve completely. If not, add small aliquots of Ethanol (up to 20% v/v) to increase solubility.
- Filtration (Hot): If insoluble particles remain (black specks), filter the hot solution rapidly through a pre-warmed glass frit or funnel.^[1]
- Crystallization: Allow the filtrate to cool slowly to room temperature, then place in an ice bath (0–4°C) for 2 hours.
 - Mechanism:^{[1][2][3][4]} Slow cooling promotes the growth of pure crystals while impurities remain in the mother liquor.
- Isolation: Filter the crystals and wash with cold ethanol or diethyl ether. Dry under vacuum.

Protocol C: pH-Switch Solubilization

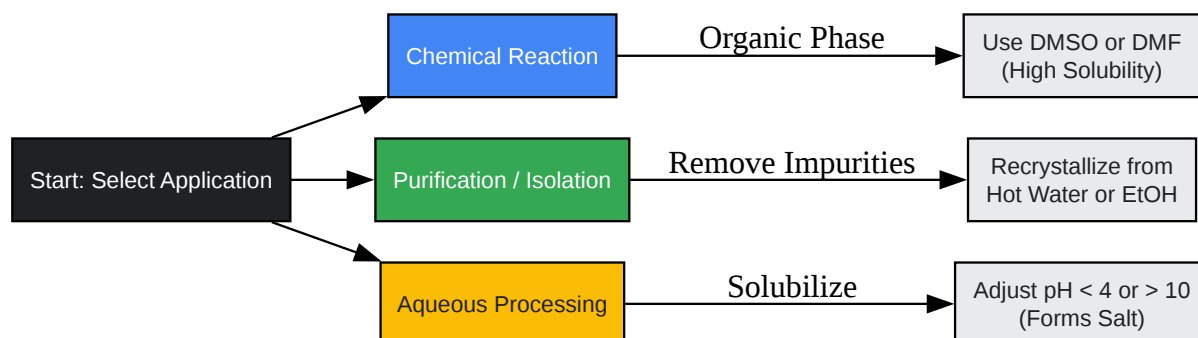
Use this for aqueous applications where organic solvents are restricted.[1]

- Acidic Route: Suspend DFI in water. Dropwise add 1M HCl. The solid will dissolve as the pH drops below 4.
- Reprecipitation: To recover the solid, neutralize the solution with 1M NaOH to pH ~7. The neutral DFI will precipitate out.

Decision Workflows (Visualization)

Figure 1: Solvent Selection Decision Tree

This diagram guides the user to the correct solvent based on their specific application (Reaction vs. Purification).[1]

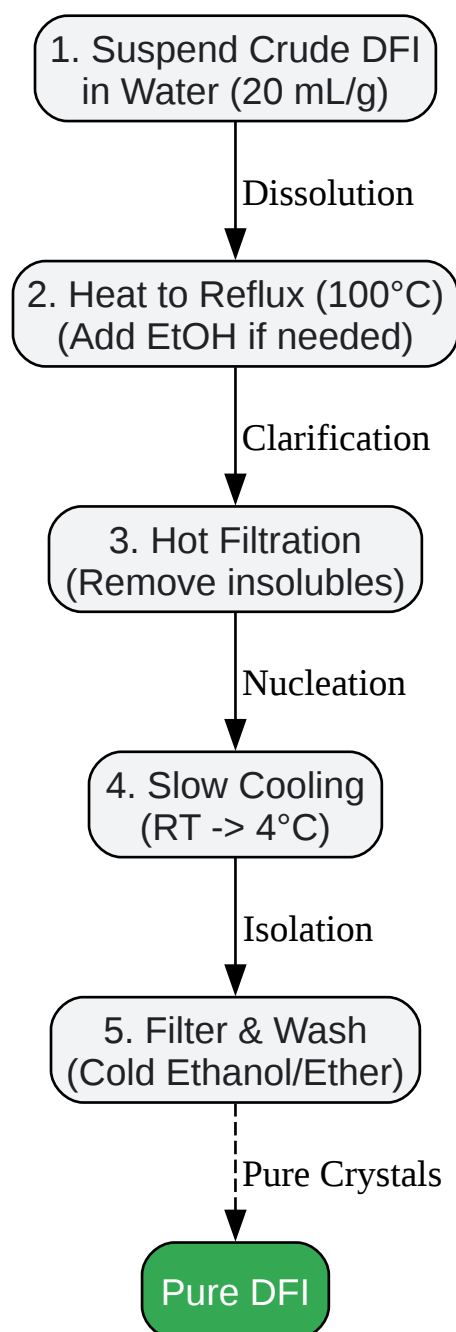


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Caption: Decision matrix for selecting the optimal solvent system based on experimental intent.

Figure 2: Recrystallization Workflow

A visual representation of Protocol B to ensure high purity.



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Caption: Step-by-step workflow for the purification of 4,5-diformylimidazole via thermal recrystallization.

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